

# An In-depth Technical Guide to the Physical Properties of 2,3-Dimethylpentanal

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## Compound of Interest

Compound Name: 2,3-Dimethylpentanal

Cat. No.: B105951

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This technical guide provides a comprehensive overview of the core physical properties of **2,3-Dimethylpentanal**. The information presented is intended to support research, development, and quality control activities where this compound is utilized.

## Summary of Physical Properties

**2,3-Dimethylpentanal** is an organic compound with the chemical formula C<sub>7</sub>H<sub>14</sub>O.<sup>[1][2][3][4]</sup> A summary of its key physical properties is provided in the table below.

Physical Property	Value
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sup>[1][2][3][4]</sup>
Molecular Weight	114.19 g/mol <sup>[5][6][7]</sup>
Boiling Point	134.5 °C at 760 mmHg <sup>[1]</sup>
Melting Point	Not available
Density	0.803 g/mL <sup>[1]</sup>
Refractive Index	1.401 <sup>[1]</sup>
Solubility	Limited solubility in water; soluble in many organic solvents <sup>[5]</sup>

## Experimental Protocols for Property Determination

Accurate determination of physical properties is essential for the characterization and application of chemical compounds. The following sections outline standard experimental methodologies applicable to **2,3-Dimethylpentanal**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.<sup>[8]</sup> For small quantities of **2,3-Dimethylpentanal**, a micro-boiling point method is suitable.<sup>[9]</sup>

Micro-Boiling Point Method:

- **Sample Preparation:** A small volume (a few milliliters) of **2,3-Dimethylpentanal** is placed in a fusion tube.<sup>[10]</sup>
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed in the fusion tube with the open end submerged in the liquid.<sup>[10]</sup>
- **Heating:** The fusion tube is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or an aluminum block.<sup>[10]</sup>
- **Observation:** As the sample is heated, a stream of bubbles will emerge from the capillary tube.<sup>[11]</sup> The heat is then removed.
- **Measurement:** The boiling point is the temperature at which the liquid begins to re-enter the capillary tube.<sup>[11]</sup>

Density is the mass of a substance per unit volume.<sup>[12]</sup> It is a fundamental physical property that can be determined by measuring the mass and volume of a sample.<sup>[13]</sup>

Procedure:

- **Mass Measurement:** A clean, dry volumetric flask or pycnometer is weighed on an analytical balance.<sup>[14]</sup>
- **Volume Measurement:** A known volume of **2,3-Dimethylpentanal** is added to the flask.<sup>[13]</sup>
- **Final Mass Measurement:** The flask containing the liquid is reweighed.<sup>[13]</sup>

- Calculation: The mass of the **2,3-Dimethylpentanal** is calculated by subtracting the initial mass of the flask from the final mass. The density is then determined by dividing the mass by the volume.[\[15\]](#)

The refractive index measures how much the path of light is bent, or refracted, when entering a material. It is a characteristic property useful for identification and purity assessment.

Procedure using an Abbe Refractometer:

- Calibration: The instrument is calibrated with a standard of known refractive index.
- Sample Application: A few drops of **2,3-Dimethylpentanal** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
- Reading: The refractive index is read from the scale. The temperature should be recorded as refractive index is temperature-dependent.

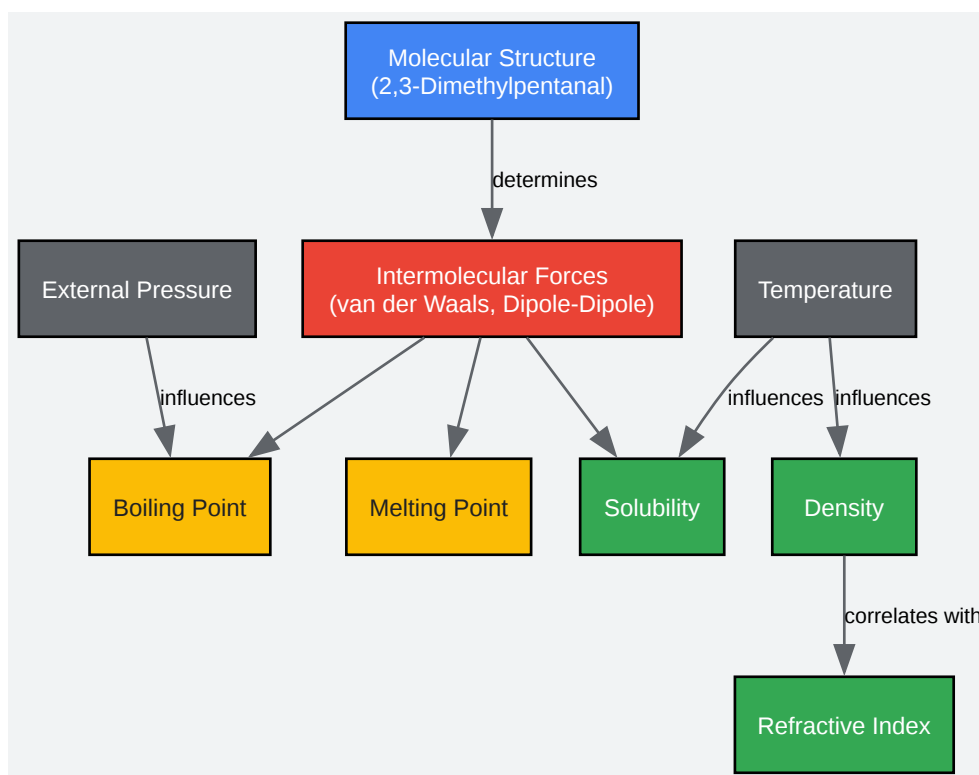
Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.[\[16\]](#)

Qualitative Procedure:

- Solvent Addition: A small, measured amount of **2,3-Dimethylpentanal** is added to a test tube containing a specific solvent (e.g., water, ethanol).
- Mixing: The mixture is agitated to promote dissolution.
- Observation: The solution is observed to determine if the **2,3-Dimethylpentanal** has dissolved completely (soluble), not at all (insoluble), or partially (partially soluble).[\[17\]](#)

## Visualization of Property Relationships

The physical properties of a compound are interconnected and influenced by its molecular structure and external conditions. The following diagram illustrates these relationships for **2,3-Dimethylpentanal**.



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Caption: Logical relationships between the molecular structure and physical properties of **2,3-Dimethylpentanal**.

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